Introduction: The Strategic Importance of the Piperidin-4-one Scaffold

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Compound of Interest

Compound Name:	*1-Cyclohexylpiperidin-4-one*
CAS No.:	*16771-84-9*
Cat. No.:	*B091942*

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In the landscape of modern medicinal chemistry and drug development, certain molecular frameworks consistently emerge as privileged scaffolds due to their proven interaction with a wide array of biological targets. The piperidin-4-one nucleus is a quintessential example of such a structure.[1][2] Its inherent conformational flexibility, combined with the synthetic versatility of the ketone and the basic nitrogen atom, makes it an invaluable starting point for the synthesis of complex, pharmacologically active agents.[2][3]

This guide focuses on a specific and highly useful derivative: **1-Cyclohexylpiperidin-4-one**. The addition of a cyclohexyl group to the piperidine nitrogen significantly modulates the molecule's lipophilicity and steric profile, properties that are critical for tuning its absorption, distribution, metabolism, and excretion (ADME) characteristics in drug discovery.[4] This document serves as a technical resource for researchers and scientists, providing a comprehensive overview of its physical and chemical properties, detailed protocols for its characterization, and insights into its reactivity and applications.

Physicochemical Properties

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The fundamental physical and chemical characteristics of a compound are the bedrock of its application in synthesis and research. The properties of **1-Cyclohexylpiperidin-4-one** are summarized below.

Property	Value	Source(s)
Molecular Formula	$C_{11}H_{19}NO$	[5][6]
Molecular Weight	181.27 g/mol	[5][6]
CAS Number	16771-84-9	[4][6]
Appearance	Not explicitly stated; likely a liquid or low-melting solid.	
Boiling Point	95 °C at 0.4 mmHg	[6]
Density (Predicted)	1.041 ± 0.06 g/cm³	[6]
Refractive Index	1.4959 (at 20 °C)	[6]
pKa (Predicted)	8.18 ± 0.20	[6]

Chemical Reactivity and Synthetic Utility

The chemical behavior of **1-Cyclohexylpiperidin-4-one** is dominated by its two primary functional groups: the tertiary amine embedded within the piperidine ring and the ketone at the C4 position.

- The Tertiary Amine: The nitrogen atom possesses a lone pair of electrons, rendering it basic and nucleophilic. This site is crucial for salt formation, which can be leveraged to improve the aqueous solubility and handling of its derivatives. Its pKa suggests it will be protonated at physiological pH.
- The Ketone Carbonyl Group: The electrophilic carbon of the carbonyl is a prime target for nucleophilic attack. This functionality is a versatile handle for a vast array of chemical transformations, including:
  - Reductive Amination: Conversion of the ketone to an amine, a common step in building diversity for structure-activity relationship (SAR) studies.[7]

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- Grignard and Organolithium Reactions: Carbon-carbon bond formation to introduce new substituents at the 4-position.
- Wittig Reaction: Conversion of the carbonyl to an alkene.
- Formation of Imines, Oximes, and Hydrazones: These reactions are often used to create derivatives with distinct biological activities or to serve as intermediates for further synthesis.[8]

The piperidin-4-one scaffold itself is typically synthesized via the Mannich reaction, a one-pot multicomponent condensation of an aldehyde, a ketone, and an amine (or ammonia source).[2][9]

Caption: Versatile reaction pathways starting from the ketone moiety.

Protocol for Spectroscopic Characterization

A rigorous and systematic approach to structural elucidation is non-negotiable for ensuring scientific integrity. The following protocols outline the standard procedures for the comprehensive characterization of **1-Cyclohexylpiperidin-4-one**. This multi-faceted approach ensures that the identity and purity of the compound are validated from several perspectives.

Workflow for Structural Elucidation

Caption: Integrated workflow for unambiguous structure confirmation.

Mass Spectrometry (MS)

- Objective: To confirm the molecular weight and analyze fragmentation patterns consistent with the proposed structure.
- Methodology:
  - Sample Preparation: Prepare a dilute solution of the compound (approx. 1 mg/mL) in a suitable volatile solvent like methanol or acetonitrile.
  - Instrumentation: Utilize an Electrospray Ionization (ESI) mass spectrometer in positive ion mode. ESI is a soft ionization technique that is excellent for generating the protonated

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molecular ion $[M+H]^+$.

- Data Acquisition: Infuse the sample directly or via LC injection. Acquire a full scan spectrum over a mass range of m/z 50-500.

- Expected Results & Interpretation:
  - Molecular Ion: A prominent peak should be observed at m/z 182.28, corresponding to the $[M+H]^+$ ion (calculated exact mass of $C_{11}H_{19}NO$ is 181.15).
  - Fragmentation: While ESI is soft, some fragmentation may occur. Look for fragments corresponding to the loss of the cyclohexyl group or cleavage of the piperidine ring, which can provide further structural confirmation.

Infrared (IR) Spectroscopy

- Objective: To identify the key functional groups, providing direct evidence of the ketone and amine functionalities.

- Methodology:
  - Sample Preparation: As the compound is likely a liquid or low-melting solid, the simplest method is to acquire the spectrum neat. Place a single drop of the compound between two NaCl or KBr salt plates.
  - Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
  - Data Acquisition: Scan over the range of 4000-600 cm^{-1}. Acquire a background spectrum of the clean salt plates first and subtract it from the sample spectrum.

- Expected Results & Interpretation:
  - C=O Stretch (Ketone): A strong, sharp absorption band is expected in the region of 1715-1725 cm^{-1}. This is the most diagnostic peak for this molecule.
  - C-N Stretch (Tertiary Amine): A moderate absorption band will appear in the 1100-1250 cm^{-1} region.

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- C-H Stretch (Aliphatic): Strong bands will be present just below 3000 cm^{-1} (typically 2850-2950 cm^{-1}), corresponding to the sp^3 C-H bonds of the cyclohexyl and piperidine rings. The absence of significant peaks above 3000 cm^{-1} confirms the lack of alkene or aromatic C-H bonds.[10]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To provide a detailed map of the carbon-hydrogen framework, confirming the connectivity and chemical environment of every proton and carbon atom.
- Methodology:
  - Sample Preparation: Dissolve approximately 10-20 mg of the compound in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
  - Instrumentation: Use a 400 MHz or higher field NMR spectrometer.
  - Data Acquisition:
    - ^1H NMR: Acquire a standard proton spectrum.
    - ^{13}C NMR: Acquire a proton-decoupled carbon spectrum.
- Expected Results & Interpretation:
  - ^1H NMR Spectrum: The spectrum will show several multiplets in the upfield region (typically 1.0-3.0 ppm).
    - Piperidine Protons: The protons on the carbons adjacent to the carbonyl group (positions 3 and 5) will be shifted downfield (approx. 2.4-2.7 ppm) compared to those adjacent to the nitrogen (positions 2 and 6, approx. 2.2-2.5 ppm).
    - Cyclohexyl Protons: A complex series of overlapping multiplets is expected for the cyclohexyl protons between approximately 1.0 and 2.2 ppm. The proton on the carbon directly attached to the nitrogen will be the most downfield of this group.
  - ^{13}C NMR Spectrum:

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- Carbonyl Carbon: A distinct peak will appear significantly downfield, typically in the ~208-212 ppm region, which is characteristic of a ketone.
- Aliphatic Carbons: All other carbon signals (from both the piperidine and cyclohexyl rings) will appear in the upfield region, generally between 25-65 ppm. The carbons alpha to the nitrogen and the carbonyl will be the most downfield in this region.

Applications and Significance in Research

1-Cyclohexylpiperidin-4-one is not typically an end-product but rather a crucial synthetic intermediate.[4] Its value lies in its role as a building block for creating libraries of more complex molecules for high-throughput screening in drug discovery programs.[4] The piperidine core is a structural motif found in numerous approved drugs, and derivatives have shown a wide range of pharmacological activities, including anticancer, anti-HIV, antibacterial, and anticonvulsant properties.[2][3]

Safety and Handling

As with any laboratory chemical, proper safety protocols must be strictly followed.

- Hazard Identification: Based on data for similar compounds, **1-Cyclohexylpiperidin-4-one** is classified as an irritant. GHS hazard statements indicate it may cause skin irritation (H315) and serious eye damage (H318).[6][11] It may also cause respiratory irritation (H335).[6]
- Handling:
  - Always handle this chemical inside a certified chemical fume hood.[12]
  - Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles or a face shield.[12][13]
  - Avoid breathing dust, fumes, or vapors.[12]
  - Ensure eyewash stations and safety showers are readily accessible.[12]
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.[12][13]

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- Keep away from strong oxidizing agents.[12]

Conclusion

1-Cyclohexylpiperidin-4-one is a strategically important molecule that combines the proven biological relevance of the piperidine scaffold with the synthetic flexibility of a ketone functional group. Its well-defined physicochemical properties and predictable reactivity make it an ideal starting material for drug discovery campaigns. A thorough understanding of its characteristics and the application of rigorous analytical protocols, as detailed in this guide, are essential for leveraging its full potential in the synthesis of novel therapeutic agents.

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